6-Hydroxynicotinonitrile: A Comprehensive Technical Safety Guide for Research and Development

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Compound of Interest

Compound Name:	*6-Hydroxynicotinonitrile*
CAS No.:	*95891-30-8*
Cat. No.:	*B1311003*

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This guide provides an in-depth analysis of the material safety data for **6-Hydroxynicotinonitrile** (CAS No. 95891-30-8), tailored for researchers, scientists, and professionals in drug development. The following sections offer a detailed examination of its chemical properties, associated hazards, and the necessary protocols for safe handling, storage, and emergency response.

Section 1: Chemical Identity and Physicochemical Properties

6-Hydroxynicotinonitrile, also known as 6-oxo-1,6-dihydropyridine-3-carbonitrile, is a heterocyclic organic compound with the molecular formula $C_6H_4N_2O$.[1] Its unique structure, featuring a pyridine ring with both a hydroxyl and a nitrile functional group, makes it a versatile intermediate in pharmaceutical synthesis.[1] The interplay of these functional groups dictates its reactivity and physicochemical characteristics.

Table 1: Physicochemical Properties of **6-Hydroxynicotinonitrile**

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Property	Value	Source(s)
CAS Number	95891-30-8	[1]
Molecular Formula	$C_6H_4N_2O$	[1]
Molecular Weight	120.11 g/mol	[1]
Appearance	White to yellow or off-white to green solid/powder	[2][3]
Melting Point	223-225 °C	[3]
Boiling Point	Data not available	[4]
Solubility	Data not available	
Purity	Typically ≥97%	[1][3]

The causality behind its utility in drug development lies in the reactivity of the hydroxyl and nitrile groups. The hydroxyl group can undergo etherification or esterification, while the nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, providing multiple pathways for molecular elaboration.[1]

Section 2: Hazard Identification and GHS Classification

6-Hydroxynicotinonitrile is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute toxicity, skin and eye irritation.

Signal Word:Warning[2]

GHS Hazard Pictogram:

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.

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- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.[2]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Section 3: Toxicological Information

A comprehensive toxicological profile for **6-Hydroxynicotinonitrile** is not readily available in public literature.

- Acute Toxicity: Quantitative data such as LD50 (oral, dermal) and LC50 (inhalation) values for **6-Hydroxynicotinonitrile** are not available. However, the GHS classification of H302 (Harmful if swallowed), H312 (Harmful in contact with skin), and H332 (Harmful if inhaled) indicates a significant potential for acute toxicity.
- Skin Corrosion/Irritation: Classified as causing skin irritation (H315).[2]
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation (H319).[2]

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- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation (H335).[2]
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

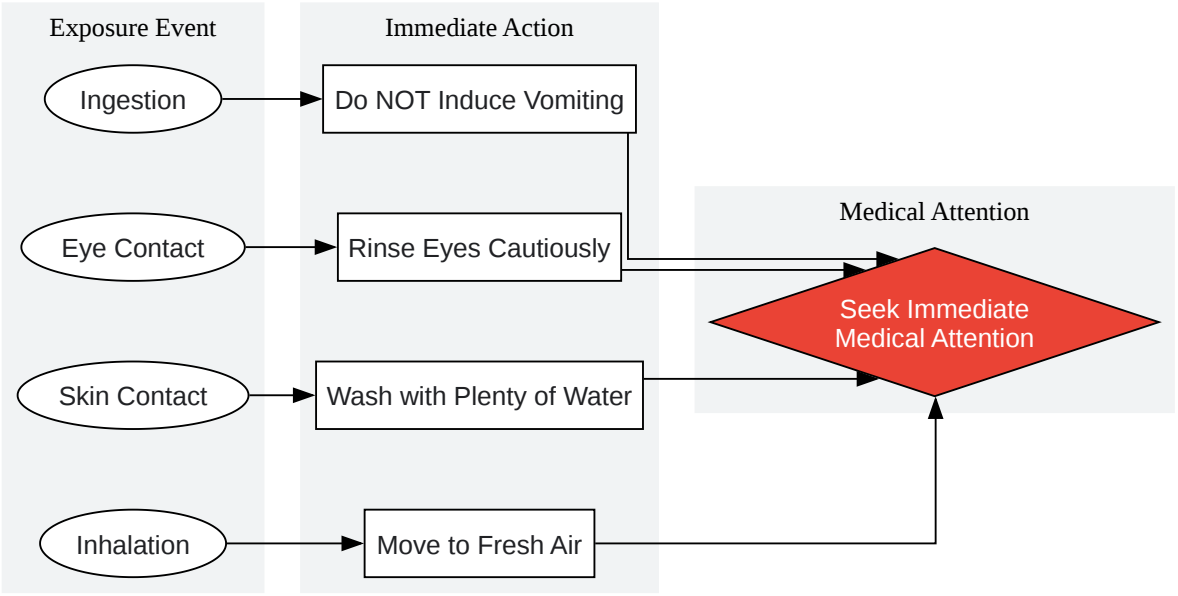
The absence of specific toxicological data necessitates a cautious approach, treating the compound as potentially harmful through all routes of exposure.

Section 4: First-Aid Measures

Immediate and appropriate first-aid is crucial in the event of exposure. The following protocols are based on the known hazards of the compound.

Emergency Response Workflow

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Caption: First-aid response to exposure.

Detailed First-Aid Protocols:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.
- Skin Contact: In case of skin contact, immediately wash with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

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- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.

Section 5: Firefighting Measures

While not classified as flammable, appropriate measures must be taken in the event of a fire involving **6-Hydroxynicotinonitrile**.

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO_2), dry chemical, or foam.
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors.
- Hazardous Combustion Products: Combustion may produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO_2).
- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Section 6: Accidental Release Measures

In the event of a spill, the primary objectives are to contain the material, prevent exposure, and decontaminate the area.

- Personal Precautions, Protective Equipment, and Emergency Procedures:
  - Avoid dust formation.
  - Avoid breathing vapors, mist, or gas.
  - Ensure adequate ventilation.
  - Wear appropriate personal protective equipment (see Section 8).
- Environmental Precautions:

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- Do not let the product enter drains.

- Methods and Materials for Containment and Cleaning Up:
  - Sweep up and shovel into a suitable container for disposal.
  - Avoid raising dust.
  - Ventilate the area and wash the spill site after material pickup is complete.

Section 7: Handling and Storage

Proper handling and storage practices are essential to minimize the risk of exposure and maintain the integrity of the compound.

- Precautions for Safe Handling:
  - Avoid contact with skin and eyes.[5]
  - Avoid formation of dust and aerosols.
  - Provide appropriate exhaust ventilation at places where dust is formed.

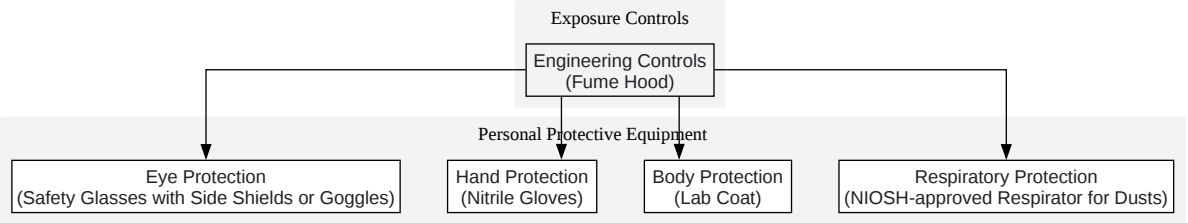
- Conditions for Safe Storage, Including Any Incompatibilities:
  - Keep the container tightly closed in a dry and well-ventilated place.[3][5]
  - Store at room temperature in an inert atmosphere.
  - Incompatible with strong oxidizing agents.

Section 8: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for preventing exposure.

Personal Protective Equipment (PPE) Selection

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Caption: Hierarchy of exposure controls.

- Engineering Controls:
  - Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Use safety glasses with side shields or chemical goggles.
  - Skin Protection:
    - Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are a suitable option for protection against a range of chemicals, including weak acids and some organic solvents.[7][8][9]
    - Body Protection: Wear a lab coat or other protective clothing.
  - Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator. For fine dust, FFP3 or N95 respirators are recommended.[10][11] For compounds with pyridine-like structures, a full-face mask with a combination filter for organic and inorganic gases and vapors may be necessary for significant exposures.[12]

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Section 9: Stability and Reactivity

Understanding the chemical stability and reactivity is key to safe storage and handling.

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO_2).

Section 10: Disposal Considerations

Disposal of **6-Hydroxynicotinonitrile** and its containers must be in accordance with local, state, and federal regulations.

- Waste Treatment Methods:
  - Dispose of this hazardous material at an approved waste disposal facility.[5]
  - Contaminated packaging should be disposed of in the same manner as the product.
  - Do not allow the product to enter drains.[5]
  - For nitrile-contaminated materials, if not contaminated with other hazardous substances, some specialized recycling programs may be available; otherwise, they should be disposed of as chemical waste.[13][14][15]

Section 11: Transport Information

Transport regulations for **6-Hydroxynicotinonitrile** are not explicitly defined in the readily available literature. It is recommended to consult with transportation professionals and relevant regulations (e.g., DOT, IATA, IMDG) before shipping.

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Section 12: Regulatory Information

The regulatory status of **6-Hydroxynicotinonitrile** may vary by region.

- TSCA (Toxic Substances Control Act): The status of **6-Hydroxynicotinonitrile** on the TSCA inventory is not definitively established in the available public databases. Users should verify its status before import or use in the United States.
- EINECS (European Inventory of Existing Commercial Chemical Substances): The EINECS number for this compound is not readily available.
- REACH (Registration, Evaluation, Authorisation and Restriction of Chemicals): Registration status under REACH is not specified in the available information.

Section 13: Conclusion

6-Hydroxynicotinonitrile is a valuable chemical intermediate with defined hazards. This guide underscores the importance of a comprehensive understanding of its properties and the implementation of rigorous safety protocols. The lack of extensive toxicological data necessitates a conservative approach to handling, emphasizing the use of effective engineering controls and appropriate personal protective equipment. Researchers and drug development professionals are urged to adhere to these guidelines to ensure a safe and compliant working environment.

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